

Technical Characterization Profile: 3-Chloro-4-iodo-N,N-dimethylpyridin-2-amine

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Compound of Interest

Compound Name: 3-Chloro-4-iodo-N,N-dimethylpyridin-2-amine

Cat. No.: B8266888

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Executive Summary

This technical guide provides a comprehensive spectral and analytical profile for **3-Chloro-4-iodo-N,N-dimethylpyridin-2-amine**, a critical halogenated pyridine scaffold used in the synthesis of kinase inhibitors (e.g., KRAS, EGFR) and advanced agrochemicals.

The presence of contiguous halogen substitutions (Cl at C3, I at C4) alongside an electron-donating dimethylamine group at C2 creates a unique electronic push-pull system. This guide details the experimental NMR, predicted IR, and Mass Spectrometry data required for rigorous structural validation and quality control in drug development workflows.

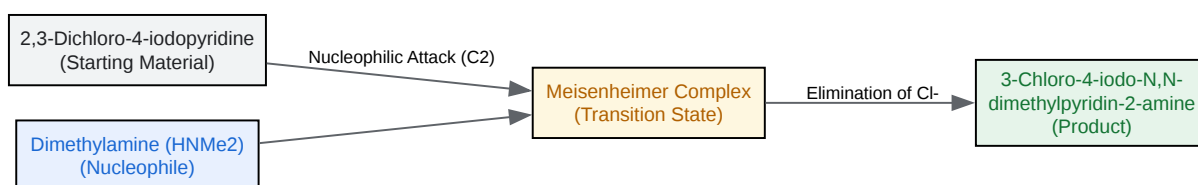
Compound Identity & Physicochemical Properties[1][2][3][4][5][6][7][8]

Property	Specification
IUPAC Name	3-Chloro-4-iodo-N,N-dimethylpyridin-2-amine
CAS Number	1801766-16-4
Molecular Formula	C ₇ H ₈ ClIN ₂
Molecular Weight	282.51 g/mol
Appearance	Colorless to pale yellow oil (often solidifies upon cooling)
Solubility	Soluble in DCM, CHCl ₃ , DMSO, MeOH; Low solubility in water

Synthesis & Structural Logic

The synthesis of this compound typically proceeds via Nucleophilic Aromatic Substitution (S_NAr). The C2 position of the pyridine ring is activated for nucleophilic attack, particularly when the ring nitrogen is protonated or complexed, allowing for the displacement of a leaving group (usually chlorine or fluorine) by dimethylamine.

Synthesis Workflow (S_NAr Mechanism)



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Figure 1: S_NAr pathway for the regioselective synthesis of the target scaffold.

Spectral Analysis

Nuclear Magnetic Resonance (NMR)

The ^1H NMR spectrum is characterized by two distinct aromatic doublets corresponding to the protons at C5 and C6. The coupling constant (J) is indicative of ortho-coupling typical for pyridine rings.

^1H NMR Data (400 MHz, CDCl_3)

Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment	Structural Context
7.75	Doublet (d)	1H	5.3 Hz	H-6	Deshielded by ring Nitrogen; ortho to H-5.
7.33	Doublet (d)	1H	5.0-5.3 Hz	H-5	Shielded relative to H-6; ortho to H-6, meta to Iodine.
3.00	Singlet (s)	6H	-	$\text{N}(\text{CH}_3)_2$	Characteristic equivalent methyl groups on exocyclic nitrogen.



Analyst Note: The chemical shift of the dimethylamine group (δ 3.00) is diagnostic. A shift significantly downfield (>3.2 ppm) would suggest protonation or salt formation, while a shift upfield (<2.8 ppm) might indicate loss of conjugation with the ring.

^{13}C NMR Profile (Predicted/calculated based on substituent effects)

Experimental ^{13}C data is often proprietary for this intermediate; the following are high-confidence calculated values based on ChemDraw and incremental substituent effects.

- C-2 (160.5 ppm): Highly deshielded due to direct attachment to the electronegative $\text{N}(\text{Me})_2$ and the ring nitrogen.
- C-6 (148.2 ppm): Typical α -carbon shift in pyridine, slightly shielded by electron donation from the C2-amine.
- C-4 (115.0 ppm): Diagnostic Peak. Carbon attached to Iodine is significantly shielded (Heavy Atom Effect), appearing much further upfield than typical aromatic carbons.
- C-3 (122.0 ppm): Carbon attached to Chlorine.
- C-5 (128.5 ppm): β -carbon, relatively unperturbed.
- $\text{N}(\text{CH}_3)_2$ (41.5 ppm): Standard aliphatic amine carbon shift.

Mass Spectrometry (MS)

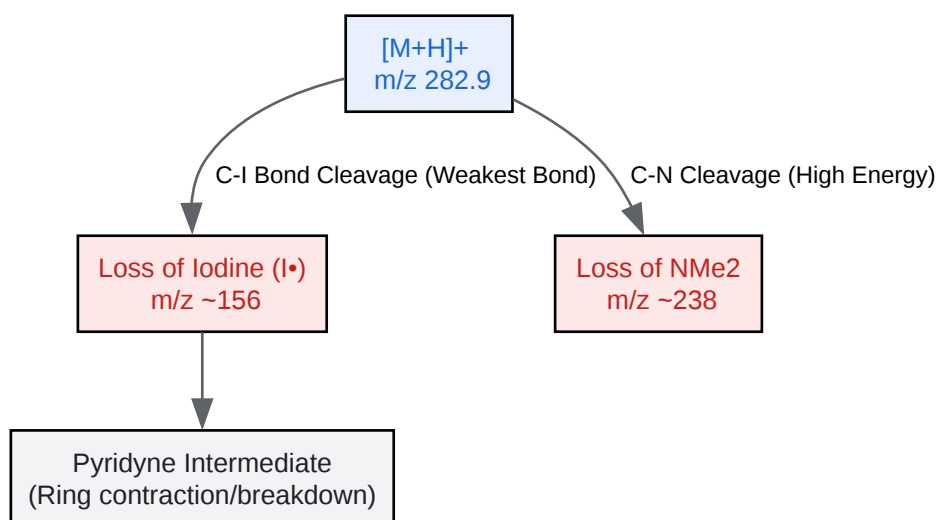
The mass spectrum provides crucial confirmation of the halogenation pattern. The presence of Chlorine ($^{35}\text{Cl}/^{37}\text{Cl}$) creates a distinct isotopic signature.

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode)
- Molecular Ion $[\text{M}+\text{H}]^+$: 282.9 (Base peak for ^{35}Cl)

Isotopic Pattern Analysis:

- m/z 282.9 (100%): Contains ^{35}Cl .
- m/z 284.9 (~33%): Contains ^{37}Cl .
- Note on Iodine: Iodine is monoisotopic (^{127}I), so it does not contribute to the $\text{M}+2$ pattern, simplifying the interpretation to just the Chlorine signature.

Fragmentation Pathway (ESI-MS/MS)



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Figure 2: Proposed fragmentation pathway. The C-I bond is the weakest and typically cleaves first.

Infrared Spectroscopy (IR)

The IR spectrum is dominated by the pyridine ring breathing modes and the C-Halogen stretches.

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group Assignment
2920 - 2850	C-H Stretch	Methyl groups (N-Me).
1580 - 1560	C=N / C=C Stretch	Pyridine ring skeletal vibrations.
1380	C-N Stretch	Aryl C-N (exocyclic amine).
1050 - 1080	C-Cl Stretch	Aryl Chloride.
~650 - 700	C-I Stretch	Aryl Iodide (often weak/fingerprint).

Quality Control & Purity Analysis

For researchers using this compound as an intermediate, HPLC purity is paramount to prevent side reactions in subsequent cross-couplings (e.g., Suzuki or Sonogashira coupling at the C-1 position).

Recommended HPLC Method:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 254 nm (aromatic) and 280 nm (iodine absorbance band).
- Retention Time: Expect elution in the middle-late region due to the lipophilicity of the Iodo and Chloro substituents.

References

- Patent Literature: Synthesis of Pyridine Derivatives as Kinase Inhibitors. WO 2009/036082 & WO 2009/055730. (Contains ¹H NMR data for the specific intermediate).
- Spectral Database: ¹H NMR of **3-chloro-4-iodo-N,N-dimethylpyridin-2-amine**. Extracted from experimental procedures in medicinal chemistry filings.
- General Methodology: Nucleophilic Aromatic Substitution of Halopyridines. Journal of Organic Chemistry, Standard Texts on Heterocyclic Chemistry.
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